

# BIIL-260 hydrochloride solubility in DMSO and other solvents

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## Compound of Interest

Compound Name: *BIIL-260 hydrochloride*

Cat. No.: *B3182042*

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## BIIL-260 Hydrochloride Technical Support Center

Welcome to the technical support center for **BIIL-260 hydrochloride**. This resource is designed to assist researchers, scientists, and drug development professionals in utilizing **BIIL-260 hydrochloride** effectively in their experiments. Below you will find frequently asked questions, troubleshooting guides, and detailed protocols to address common challenges.

### Compound Information

BIIL-260 is a potent, long-acting, and orally active antagonist of the leukotriene B(4) (LTB<sub>4</sub>) receptor, demonstrating anti-inflammatory properties.<sup>[1][2][3][4]</sup> It is the active metabolite of the prodrug BIIL 284.<sup>[5]</sup> BIIL-260 interacts with the LTB<sub>4</sub> receptor in a competitive, reversible, and saturable manner, showing high affinity with a K<sub>i</sub> value of 1.7 nM on human neutrophil cell membranes.<sup>[1][3][4][6]</sup>

Identifier	Value
Chemical Name	4-((3-((4-(2-(4-hydroxyphenyl)propan-2-yl)phenoxy)methyl)benzyl)oxy)benzimidamide hydrochloride
Molecular Formula	C <sub>30</sub> H <sub>31</sub> ClN <sub>2</sub> O <sub>3</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	503.03 g/mol <a href="#">[1]</a>
CAS Number	192581-24-1 <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to off-white solid <a href="#">[1]</a>

## Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **BIIL-260 hydrochloride**?

A1: We recommend preparing a stock solution in high-quality, anhydrous DMSO. For detailed, step-by-step instructions, please refer to the "Experimental Protocols" section below. Due to the hygroscopic nature of DMSO, it is crucial to use a new, unopened vial to achieve maximum solubility.[\[1\]](#)

Q2: I am having trouble dissolving the compound. What should I do?

A2: If **BIIL-260 hydrochloride** does not dissolve readily, we recommend using ultrasonication to aid dissolution.[\[1\]](#) Ensure you are using fresh, anhydrous DMSO as its hygroscopic nature can significantly impact solubility.[\[1\]](#) Gentle warming (e.g., to 37°C) can also be attempted, but monitor the solution closely. For a systematic approach, please see our "Troubleshooting Guide".

Q3: What is the solubility of **BIIL-260 hydrochloride** in different solvents?

A3: The solubility of **BIIL-260 hydrochloride** has been determined in DMSO. Information regarding its solubility in other solvents like ethanol or aqueous buffers is limited, though its structure suggests low aqueous solubility.

Solvent	Solubility	Molar Concentration	Notes
DMSO	125 mg/mL[1][7]	248.49 mM[1][7]	Requires ultrasonication. Use of fresh, anhydrous DMSO is critical.[1][7]

Q4: How should I store **BIIL-260 hydrochloride**?

A4: Proper storage is essential to maintain the compound's stability.

- Solid Form: Store at 4°C, sealed away from moisture.[1]
- In Solvent (Stock Solution): Aliquot and store at -20°C for up to one month or at -80°C for up to six months.[1][8] Avoid repeated freeze-thaw cycles.[7]

Q5: What is the mechanism of action for BIIL-260?

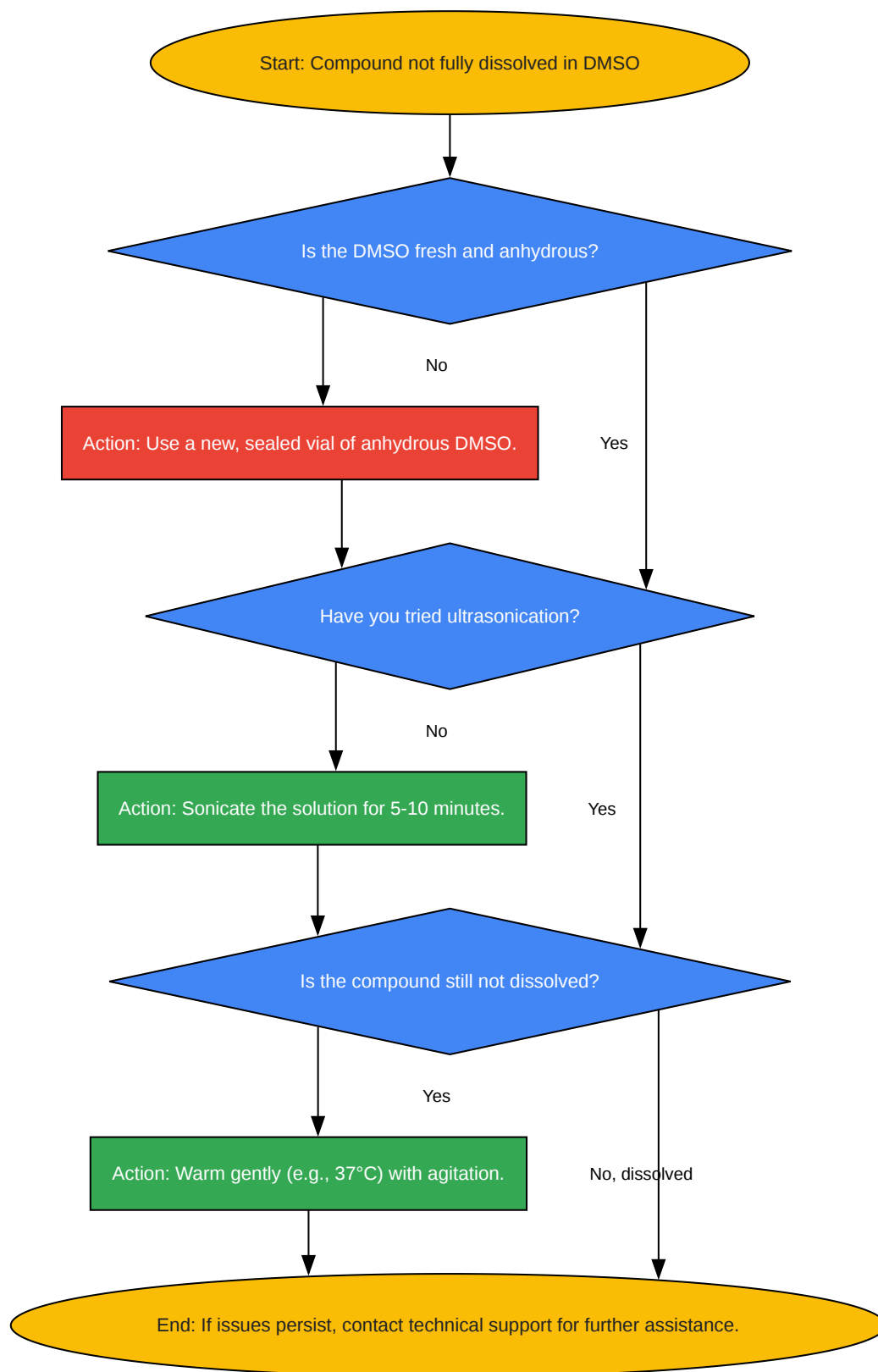
A5: BIIL-260 is an antagonist of the leukotriene B4 (LTB4) receptor, a G-protein coupled receptor (GPCR).[3][6] By blocking this receptor, it prevents LTB4-mediated downstream signaling, such as the release of intracellular calcium (Ca<sup>2+</sup>), which is a key event in the inflammatory response of neutrophils.[1][4]

Q6: What is the relationship between BIIL 284, BIIL-260, and BIIL 315?

A6: BIIL 284 is a prodrug that, after oral administration, is metabolized by esterases into its active form, BIIL-260.[5] BIIL-260 can be further metabolized into its glucuronidated metabolite, BIIL 315, which also interacts with the LTB4 receptor.[5]

## Troubleshooting Guide: Dissolution Issues

If you encounter issues with dissolving **BIIL-260 hydrochloride**, follow this workflow to troubleshoot the problem.



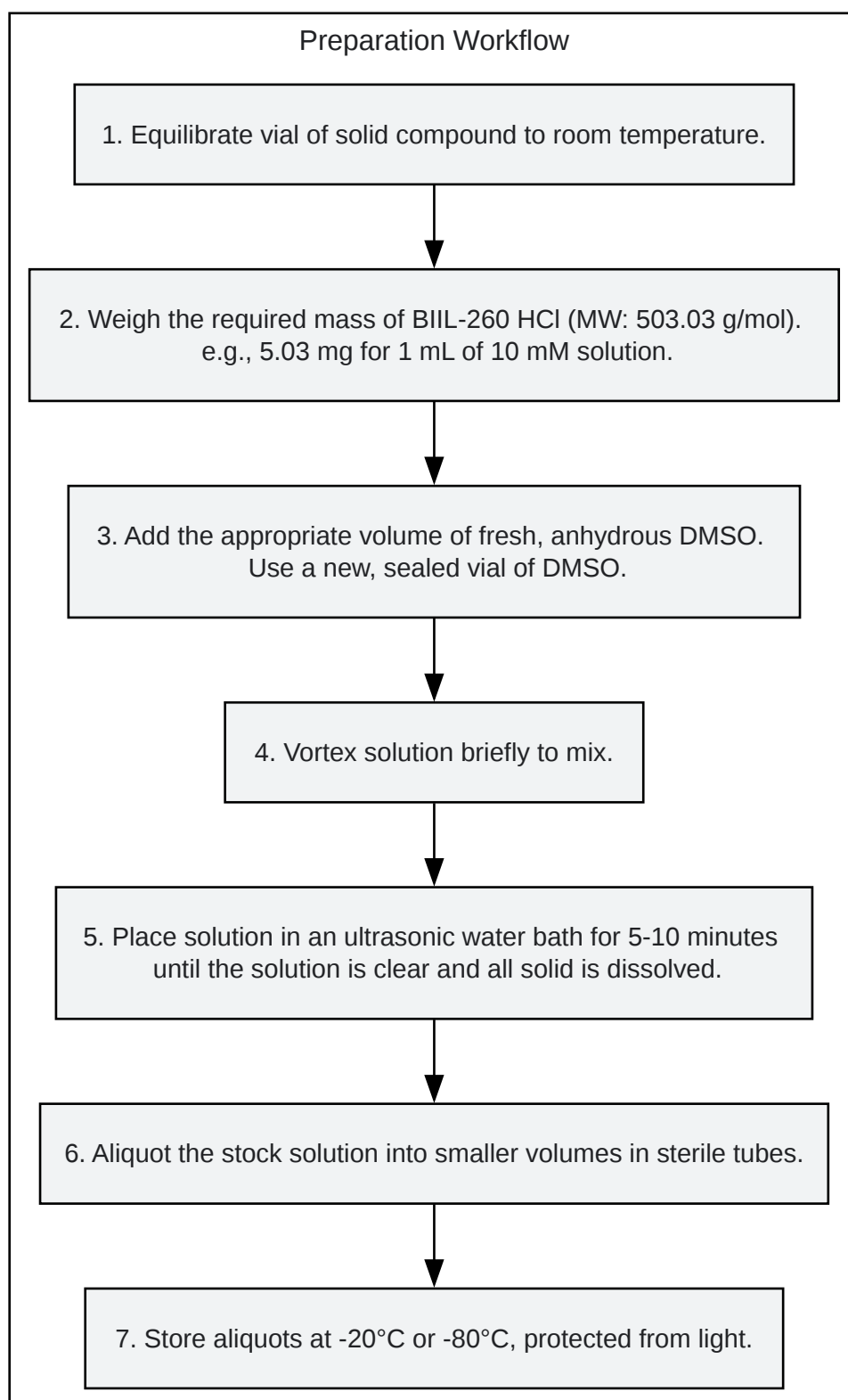
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Caption: Troubleshooting workflow for **BIIL-260 hydrochloride** dissolution.

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol provides a method for preparing a 10 mM stock solution from solid **BIIL-260 hydrochloride**.



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Caption: Workflow for preparing a **BIIL-260 hydrochloride** stock solution.

#### Detailed Steps:

- Allow the vial of solid **BIIL-260 hydrochloride** to equilibrate to room temperature before opening to prevent condensation.
- Calculate the required mass for your desired concentration and volume. For example, to make 1 mL of a 10 mM solution, you will need:  $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 503.03 \text{ g/mol} = 0.00503 \text{ g} = 5.03 \text{ mg}$
- Add the calculated mass of the compound to a sterile vial.
- Add the desired volume of fresh, anhydrous DMSO to the vial.
- Vortex the vial thoroughly.
- If the compound is not fully dissolved, place the vial in an ultrasonic water bath and sonicate until the solution becomes clear.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots as recommended (-20°C for short-term, -80°C for long-term).

## Protocol 2: In Vitro LTB4-Induced Calcium Mobilization Assay

This is a general protocol based on the known inhibitory action of BIIL-260 on LTB4-induced calcium release in human neutrophils.[1][4] Researchers should optimize concentrations and incubation times for their specific cell type and experimental setup.

#### Materials:

- Human neutrophils or a relevant cell line expressing the LTB4 receptor (BLT1).
- Calcium-sensitive fluorescent dye (e.g., Fura-2 AM).
- **BIIL-260 hydrochloride** stock solution (e.g., 10 mM in DMSO).

- LTB4 (agonist).
- Appropriate assay buffer (e.g., Hanks' Balanced Salt Solution with calcium and magnesium).

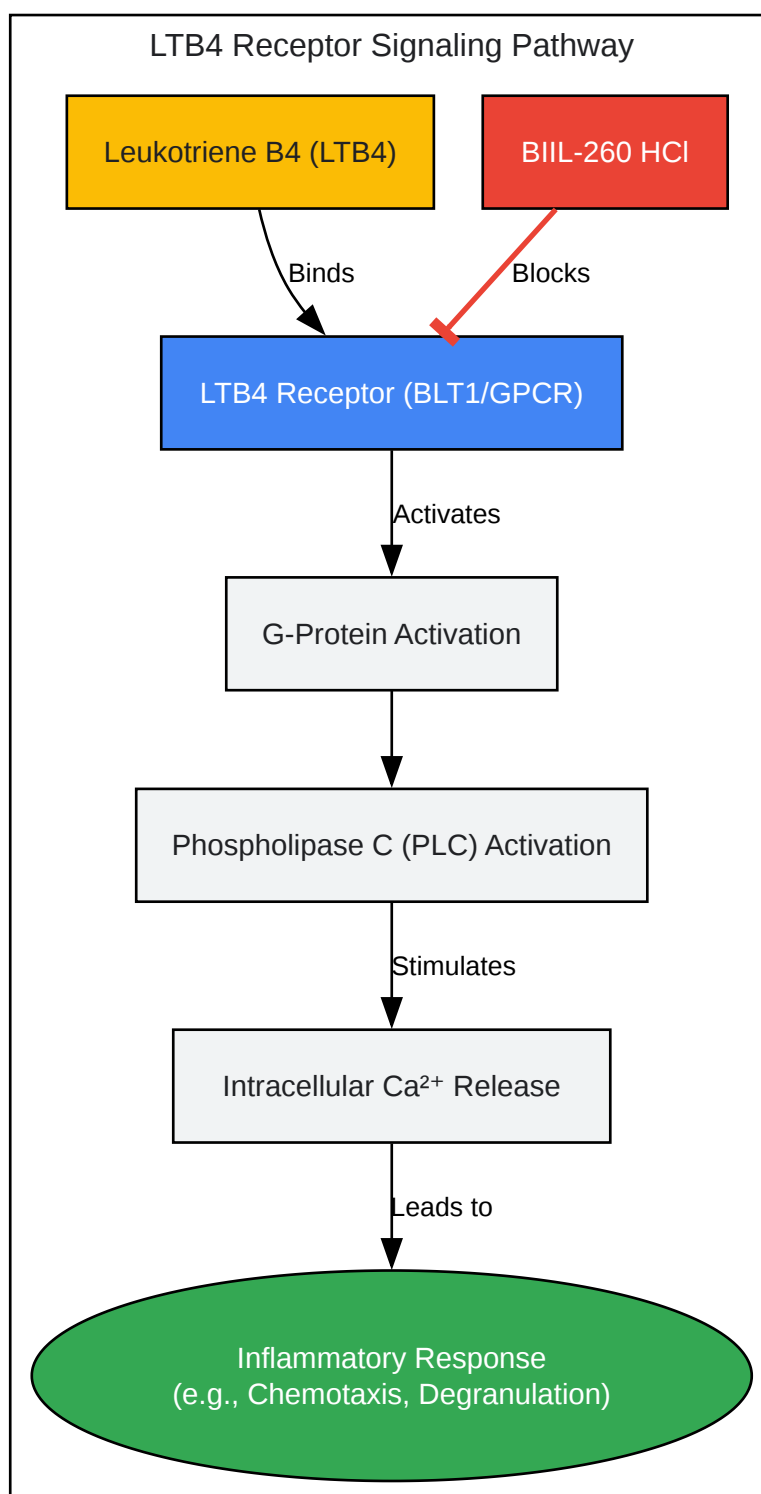
#### Procedure:

- Cell Preparation: Isolate and prepare human neutrophils or culture your chosen cell line according to standard protocols.
- Dye Loading: Load the cells with a calcium-sensitive dye like Fura-2 AM following the manufacturer's instructions. This typically involves incubation for 30-60 minutes at 37°C.
- Cell Washing: Wash the cells with assay buffer to remove excess dye.
- Compound Incubation: Resuspend the cells in the assay buffer and pre-incubate them with various concentrations of **BIIL-260 hydrochloride** (or vehicle control, e.g., 0.1% DMSO) for a defined period (e.g., 15-30 minutes) at room temperature or 37°C.
- Calcium Measurement: Place the cell suspension in a fluorometer or plate reader capable of measuring intracellular calcium.
- Baseline Reading: Record a stable baseline fluorescence signal.
- Agonist Stimulation: Add LTB4 to the cells to stimulate calcium mobilization and continue recording the fluorescence.
- Data Analysis: The change in fluorescence intensity corresponds to the change in intracellular calcium concentration. Calculate the inhibition of the LTB4-induced calcium signal by **BIIL-260 hydrochloride** and determine the IC<sub>50</sub> value. The reported IC<sub>50</sub> for this effect is 0.82 nM in human neutrophils.[\[1\]](#)

## Signaling Pathway

**BIIL-260 hydrochloride** acts by blocking the Leukotriene B4 (LTB4) receptor, thereby inhibiting downstream inflammatory signaling cascades.





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Caption: Mechanism of action of **BIIL-260 hydrochloride** as an LTB4 receptor antagonist.

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